

Navigating the Safe Disposal of FLS-359 in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FLS-359

Cat. No.: B15585466

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This document provides a comprehensive guide to the proper disposal procedures for **FLS-359**, a selective, allosteric inhibitor of sirtuin 2 (SIRT2) deacetylase activity. In the absence of a specific Safety Data Sheet (SDS), these guidelines are based on general best practices for hazardous chemical waste management and the known characteristics of the compound.

Key Compound Information

A summary of the essential quantitative data for **FLS-359** is presented below, offering a quick reference for researchers.

Property	Value
CAS Number	2309398-79-4
Molecular Formula	C ₂₇ H ₂₆ N ₆ S
Molecular Weight	466.6 g/mol
IC50 (SIRT2)	3 µM

FLS-359 Disposal Protocol: A Step-by-Step Guide

The following protocol outlines the recommended steps for the safe disposal of **FLS-359**. This procedure is designed to minimize risk and ensure compliance with general laboratory safety standards.

1. Personal Protective Equipment (PPE): Before handling **FLS-359** waste, ensure appropriate PPE is worn, including:

- Standard laboratory coat
- Safety goggles or glasses
- Chemical-resistant gloves (e.g., nitrile)

2. Waste Segregation and Collection:

- Solid Waste: Collect any solid **FLS-359**, such as unused compound or contaminated consumables (e.g., weighing paper, pipette tips), in a designated, clearly labeled hazardous waste container. The container should be made of a compatible material (e.g., polyethylene) and have a secure lid.
- Liquid Waste: Collect solutions containing **FLS-359** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Sharps Waste: Any sharps contaminated with **FLS-359**, such as needles or razor blades, must be disposed of in a designated sharps container.

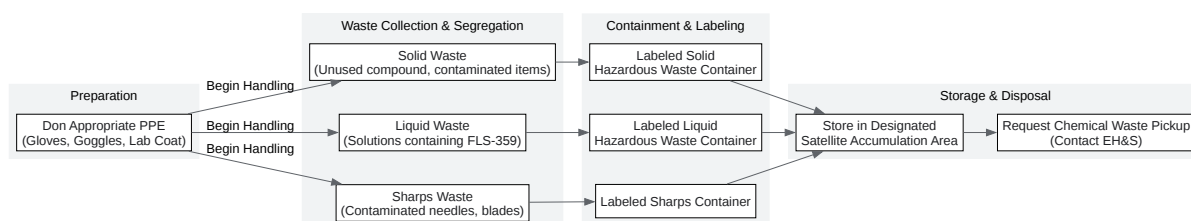
3. Labeling of Waste Containers: All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**FLS-359**"
- The primary hazard(s) (if known, otherwise list as "Chemical Waste for Disposal")
- The approximate concentration and quantity of the waste
- The date of accumulation

4. Storage of Waste: Store hazardous waste containers in a designated, well-ventilated satellite accumulation area away from general laboratory traffic. Ensure that incompatible waste types are segregated to prevent accidental reactions.

5. Requesting Disposal: Once the waste container is full or has reached the designated accumulation time limit set by your institution, contact your Environmental Health & Safety (EH&S) department to arrange for a chemical waste pickup. Follow your institution's specific procedures for requesting disposal.

Experimental Workflow for Disposal



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Caption: **FLS-359** Disposal Workflow

Disclaimer: This information is intended as a general guide. Researchers must consult their institution's specific chemical hygiene plan and contact their Environmental Health & Safety (EH&S) department for detailed and compliant disposal procedures. Always seek to obtain a manufacturer-provided Safety Data Sheet (SDS) for any chemical compound for the most accurate and comprehensive safety information.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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